

# Octylsilane: A Technical Overview of Chemical Properties and Safety Data

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## Compound of Interest

Compound Name: Octylsilane

Cat. No.: B1236092

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This technical guide provides a comprehensive overview of **Octylsilane** (CAS No. 871-92-1), focusing on its chemical properties and essential safety data. The information is compiled and presented to be a practical resource for laboratory and development settings.

## Chemical Identification and Properties

**Octylsilane**, with the chemical formula  $C_8H_{20}Si$ , is a member of the organosilane family.<sup>[1]</sup> It is primarily utilized in research and development for various applications, including its function as a reducing agent and for the formation of self-assembled monolayers (SAMs) on surfaces like titanium, gold, and silicon.<sup>[2]</sup>

## Table 1: General and Physical Properties of Octylsilane

Property	Value	Source
CAS Number	871-92-1	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C8H20Si	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	144.33 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Data not available	<a href="#">[3]</a>
Odor	Data not available	<a href="#">[3]</a>
Melting Point	<0 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	158-163 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Flash Point	36 - 49.3 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Density	0.746 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Refractive Index	1.4250	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Vapor Pressure	3.48 mmHg at 25°C	<a href="#">[1]</a>

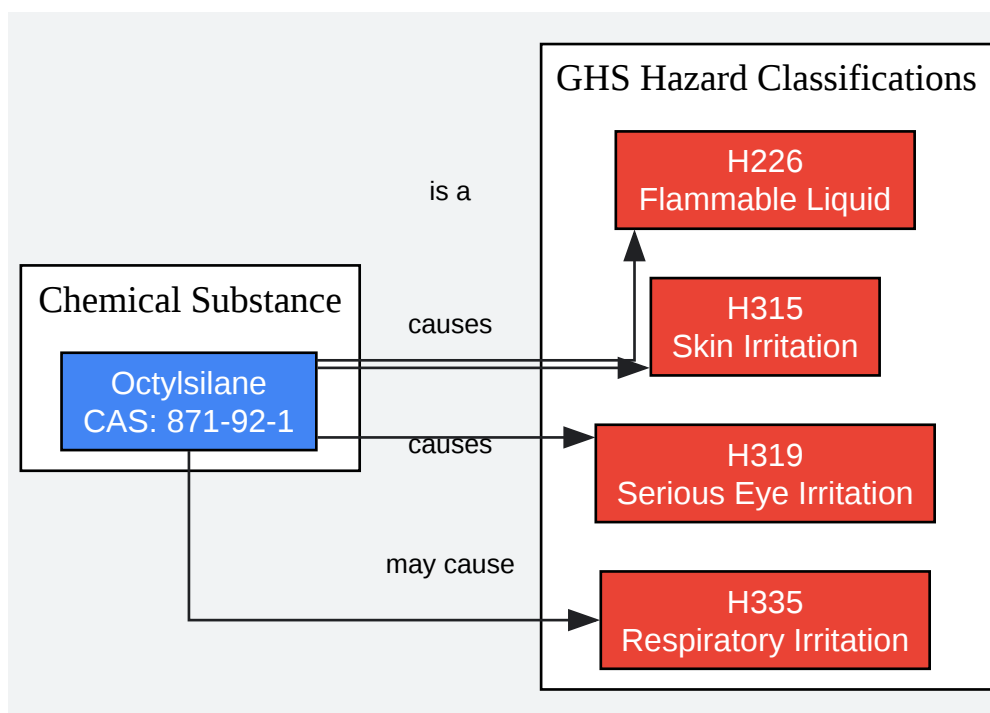
## Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Octylsilane** is classified as a hazardous substance.[\[3\]](#)[\[4\]](#)[\[5\]](#)

### Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Hazard Statements	H226	Flammable liquid and vapour.	[3][4][5][6]
	H315	Causes skin irritation.	[3][4][5][6]
	H319	Causes serious eye irritation.	[3][4][5][6]
	H335	May cause respiratory irritation.	[3][4][5][6]
Precautionary Statements	P264	Wash skin thoroughly after handling.	[5]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[5]
	P302+P352	IF ON SKIN: Wash with plenty of water.	[5]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
	P332+P313	If skin irritation occurs: Get medical advice/attention.	[5]
	P337+P313	If eye irritation persists: Get medical advice/attention.	[5]

The following diagram illustrates the logical relationship between **Octylsilane** and its primary GHS hazard classifications.



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GHS Hazard Profile for **Octylsilane**.

## Handling and Storage

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[6]
- Skin Protection: Wear chemical-impermeable gloves and fire/flammable resistant, impervious clothing.[6]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator.[6]

Handling:

- Avoid formation of dust, and avoid breathing mist, gas, or vapors.[6]

- Avoid contact with skin and eyes.[6]
- Use in an area with adequate ventilation.[6]
- Keep away from sources of ignition.[6]

#### Storage:

- Store in a well-ventilated place. Keep container tightly closed.
- Keep cool.

## Experimental Protocols

Detailed experimental protocols for the use of **Octylsilane** are not available within the scope of this technical guide. As a reactive silane, it is known to react with hydroxylic surfaces through a dehydrogenative coupling mechanism and with pure metal surfaces via dissociative adsorption. [2] These reactions are typically conducted at room temperature in the vapor phase or with the pure silane or its solutions in aprotic solvents.[2] It is crucial to avoid conducting depositions in water, alcohol, or other protic solvents.[2] For specific experimental methodologies, it is recommended to consult primary research literature or established laboratory procedures.

## First-Aid Measures

- Inhalation: Move the victim to fresh air.[6]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of water.[6]
- Eye Contact: Rinse with pure water for at least 15 minutes.[6]
- Ingestion: Rinse mouth with water.[6]

In all cases of exposure, seek medical attention if symptoms persist.

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